

3,4,5,6-Tetrafluorobenzene-1,2-diamine proper disposal procedures

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Compound of Interest

Compound Name: 3,4,5,6-Tetrafluorobenzene-1,2-diamine

Cat. No.: B1350565

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Proper handling and disposal of **3,4,5,6-Tetrafluorobenzene-1,2-diamine** are critical to ensure the safety of laboratory personnel and to maintain environmental compliance. This substance is classified as hazardous, and strict adherence to established protocols is mandatory.

Immediate Safety and Handling Precautions

Before handling **3,4,5,6-Tetrafluorobenzene-1,2-diamine**, it is essential to be familiar with its associated hazards. Always work in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of dust or vapors.[1] Personal Protective Equipment (PPE) is mandatory.

Required Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[2]
- Hand Protection: Use chemically resistant gloves.[1]
- Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: If dusts are generated, respiratory protection is required.

Summary of Hazards and Disposal Information

The following table summarizes key quantitative and qualitative data for **3,4,5,6-Tetrafluorobenzene-1,2-diamine**, derived from safety data sheets.

Parameter	Data	Source
CAS Number	2993-07-9	
GHS Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	
Hazard Statements	H302 (Harmful if swallowed), H319 (Causes serious eye irritation)	
Primary Disposal Method	Dispose of contents and container to an approved waste disposal plant. [1] [3] [4]	[1] [3] [4]
Environmental Precautions	Do not let the product enter drains or sewer systems. [1] [3] Discharge into the environment must be avoided. [1]	[1] [3]
Container Disposal	Leave chemicals in original containers. Handle uncleaned containers like the product itself.	

Disposal Protocol

There are no specific experimental protocols for the in-lab neutralization of **3,4,5,6-Tetrafluorobenzene-1,2-diamine**. The universally recommended procedure is to treat it as hazardous chemical waste and transfer it to a licensed disposal facility.

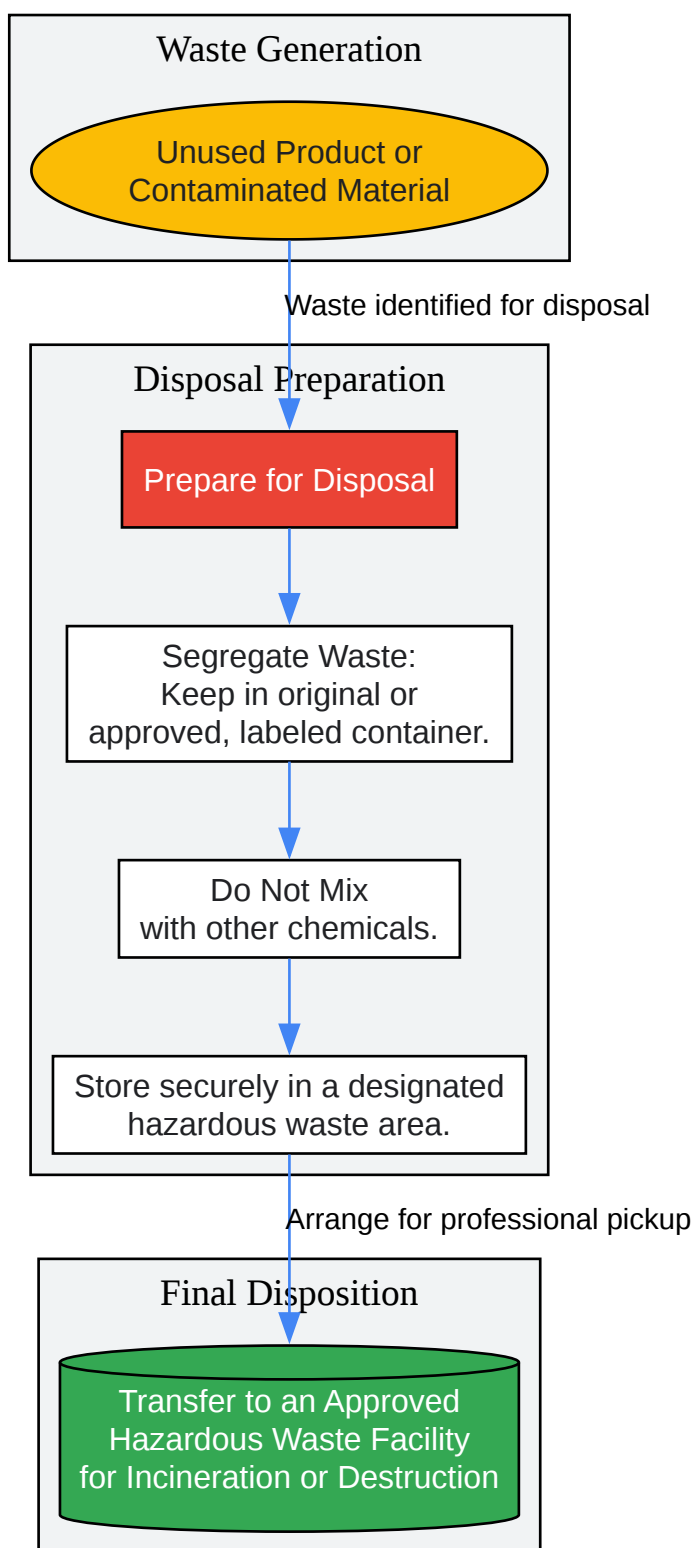
Step-by-Step Disposal Procedure:

- Segregation: Do not mix **3,4,5,6-Tetrafluorobenzene-1,2-diamine** with other waste materials. Keep it in its original container whenever possible.

- **Containment:** Ensure the container is tightly closed and properly labeled with the chemical name and associated hazards.^[1] Store the container in a well-ventilated, locked-up area designated for hazardous waste.^[1]
- **Documentation:** Maintain accurate records of the waste material, including quantity and date of generation, as required by your institution and local regulations.
- **Professional Disposal:** Arrange for collection by a licensed hazardous waste disposal company. Waste material must be disposed of in accordance with national and local regulations. The material can be sent to a licensed chemical destruction plant or disposed of via controlled incineration with flue gas scrubbing.^[1]
- **Contaminated Materials:** Any materials, such as gloves, absorbent pads, or empty containers that are contaminated with this chemical should be treated as hazardous waste and disposed of in the same manner as the chemical itself.

Disposal Workflow

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **3,4,5,6-Tetrafluorobenzene-1,2-diamine**.



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